Spectroscopic Profile of Methyl Cyclopropanecarboxylate: A Technical Guide

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Compound of Interest

Compound Name:	*Methyl cyclopropanecarboxylate*
CAS No.:	*2868-37-3*
Cat. No.:	*B120475*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **methyl cyclopropanecarboxylate**, a valuable building block in organic synthesis and drug discovery. The following sections detail its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) characteristics, offering insights for compound identification, purity assessment, and structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for determining the structure of organic molecules. The 1H and 13C NMR spectra of **methyl cyclopropanecarboxylate** provide distinct signals corresponding to the unique chemical environments of its protons and carbon atoms.

1H NMR Spectroscopic Data

The proton NMR spectrum of **methyl cyclopropanecarboxylate**, typically recorded in deuterated chloroform (CDCl3) at 400 MHz, exhibits four distinct signals. The chemical shifts

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(δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS).

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
3.676	Singlet	3H	-OCH3
1.613	Multiplet	1H	-CH-
0.983	Multiplet	2H	-CH2-
0.856	Multiplet	2H	-CH2-

Table 1: 1H NMR data for **methyl cyclopropanecarboxylate**.

13C NMR Spectroscopic Data

The 13C NMR spectrum provides information on the carbon framework of the molecule. Due to the lack of readily available experimental data, a predicted 13C NMR spectrum is presented below. These chemical shifts are estimated based on computational models and provide a reliable approximation for spectral interpretation.

Predicted Chemical Shift (ppm)	Assignment
174.5	C=O
51.5	-OCH3
14.0	-CH-
9.0	-CH2-

Table 2: Predicted 13C NMR data for **methyl cyclopropanecarboxylate**.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **methyl cyclopropanecarboxylate** shows characteristic absorption bands for the ester functional group and the cyclopropyl ring.

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Wavenumber (cm-1)	Intensity	Assignment
~3000	Medium	C-H stretch (cyclopropyl)
~2950	Medium	C-H stretch (methyl)
~1730	Strong	C=O stretch (ester)
~1440	Medium	C-H bend (methyl)
~1170	Strong	C-O stretch (ester)
~1020	Medium	Cyclopropyl ring vibration

Table 3: Key IR absorption bands for **methyl cyclopropanecarboxylate**.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio. Electron ionization (EI) is a common method for small molecules like **methyl cyclopropanecarboxylate**, which often leads to characteristic fragmentation patterns that aid in structural elucidation.

The mass spectrum of **methyl cyclopropanecarboxylate** shows a molecular ion peak [M]+ at m/z = 100. The base peak is observed at m/z = 69, corresponding to the loss of a methoxy group.

m/z	Relative Intensity (%)	Proposed Fragment
100	13.0	[C5H8O2]+ (Molecular Ion)
99	43.6	[M-H]+
69	100.0	[M-OCH3]+
59	36.6	[COOCH3]+
41	82.4	[C3H5]+
39	34.8	[C3H3]+

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Table 4: Mass spectrometry fragmentation data for **methyl cyclopropanecarboxylate**.[1]

Experimental Protocols

The following sections outline the general methodologies for acquiring the spectroscopic data presented in this guide.

NMR Spectroscopy

Sample Preparation: A small amount of **methyl cyclopropanecarboxylate** (typically 5-10 mg) is dissolved in approximately 0.5-0.7 mL of deuterated chloroform (CDCl3) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard. The solution is then transferred to a 5 mm NMR tube.

Instrumentation:1H and 13C NMR spectra are acquired on a 400 MHz NMR spectrometer.

1H NMR Acquisition: The spectrum is acquired with a sufficient number of scans to achieve a good signal-to-noise ratio. A relaxation delay of 1-2 seconds is typically used between pulses.

13C NMR Acquisition: The spectrum is acquired with proton decoupling to simplify the spectrum to single lines for each unique carbon atom. A larger number of scans and a longer relaxation delay (e.g., 2-5 seconds) are often required due to the lower natural abundance and smaller gyromagnetic ratio of the 13C nucleus.

Infrared (IR) Spectroscopy

Sample Preparation: As **methyl cyclopropanecarboxylate** is a liquid, the IR spectrum can be obtained using the neat liquid. A thin film of the sample is placed between two potassium bromide (KBr) or sodium chloride (NaCl) plates.

Instrumentation: An FT-IR (Fourier Transform Infrared) spectrometer is used to record the spectrum.

Acquisition: A background spectrum of the empty sample holder (or clean KBr/NaCl plates) is recorded first. The sample is then placed in the beam path, and the sample spectrum is recorded. The final spectrum is presented in terms of transmittance or absorbance as a function of wavenumber (cm-1).

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Mass Spectrometry (MS)

Sample Introduction: The sample is introduced into the mass spectrometer, often via a gas chromatograph (GC-MS) for separation and purification before analysis.

Ionization: Electron ionization (EI) is employed, where the sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.

Analysis: The resulting ions are accelerated and separated by a mass analyzer (e.g., a quadrupole) based on their mass-to-charge ratio (m/z).

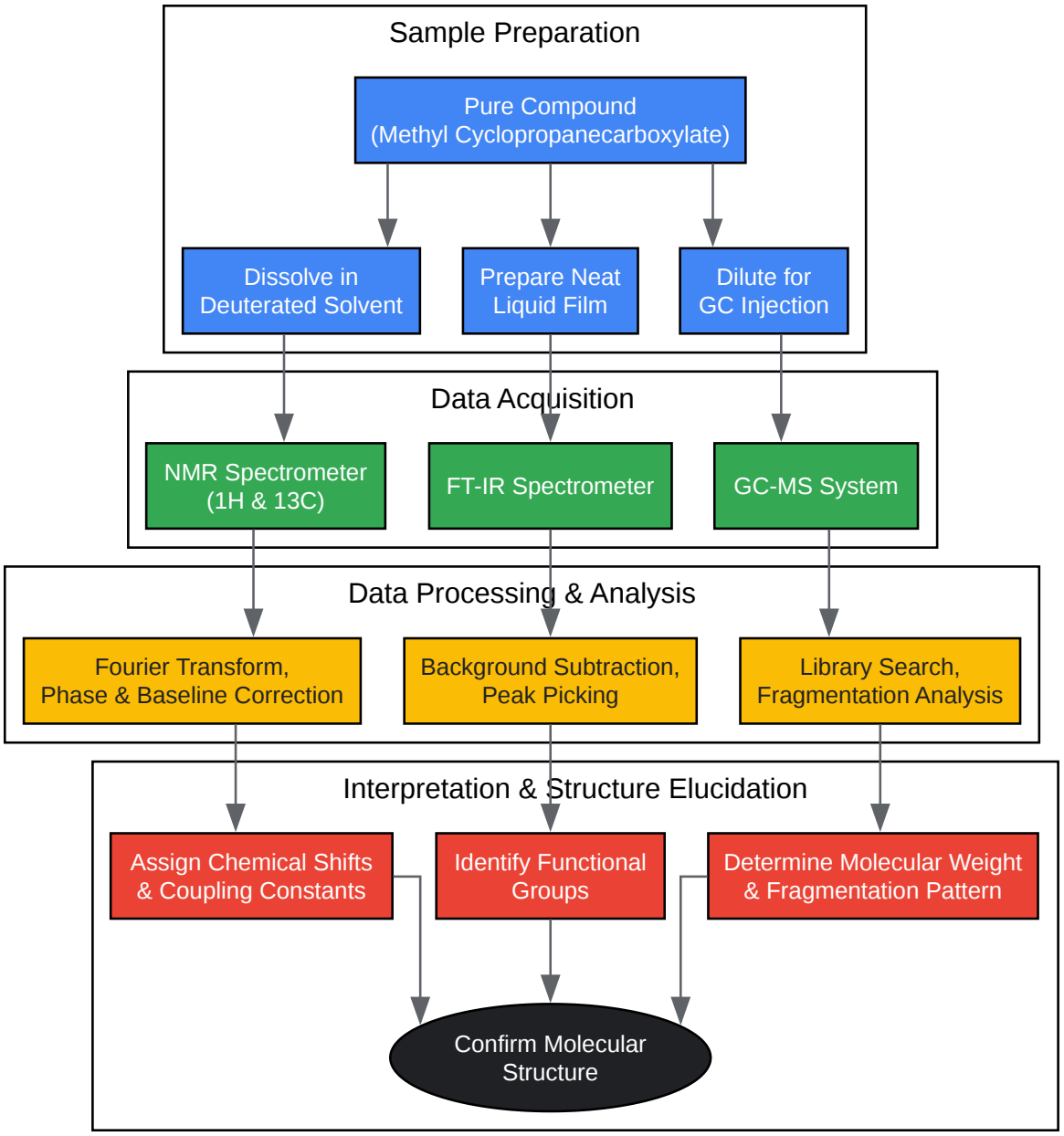
Detection: An electron multiplier or similar detector records the abundance of each ion, generating a mass spectrum.

Workflow Visualization

The logical flow of spectroscopic analysis, from sample preparation to data interpretation, is a critical aspect of chemical characterization. The following diagram illustrates a generalized workflow for the spectroscopic analysis of a small molecule like **methyl cyclopropanecarboxylate**.

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General Spectroscopic Analysis Workflow



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A generalized workflow for spectroscopic analysis.

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References

- 1. Methyl cyclopentanecarboxylate [webbook.nist.gov]

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